

Application Notes and Protocols: Synthesis of Substituted Cyclopropanes from Bromoalkynes

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Compound of Interest

Compound Name: (3-Bromo-1-propyn-1-yl)cyclopropane

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Introduction

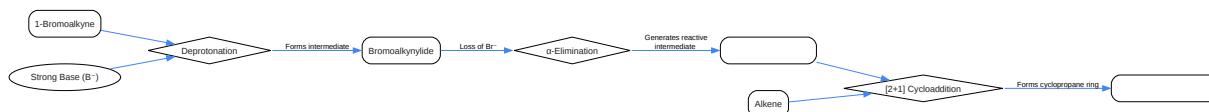
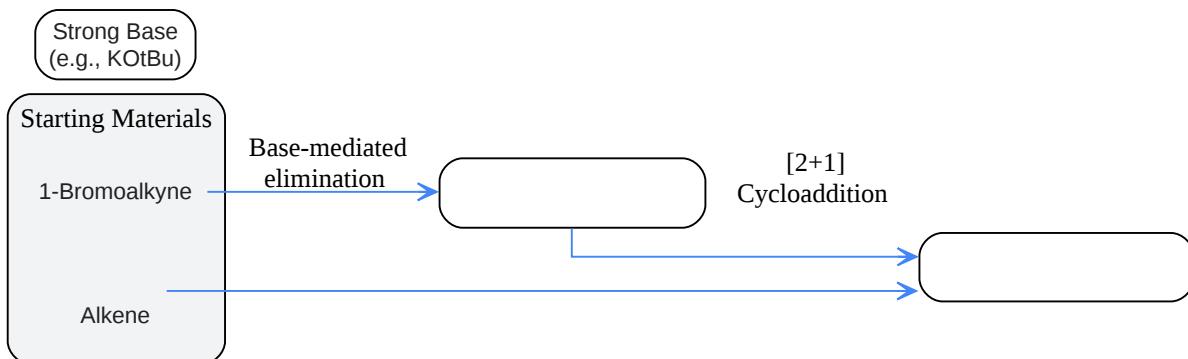
Cyclopropane rings are privileged structural motifs in medicinal chemistry and drug discovery, valued for their ability to impart conformational rigidity, improve metabolic stability, and modulate the physicochemical properties of bioactive molecules. While numerous methods exist for cyclopropane synthesis, the use of readily available starting materials is crucial for efficient drug development workflows. This document details a synthetic strategy for the preparation of substituted cyclopropanes, specifically vinylidenecyclopropanes, utilizing bromoalkynes as versatile precursors. This approach proceeds via the *in situ* generation of highly reactive alkenylidenecarbenes, which then undergo cyclopropanation with a variety of alkenes.

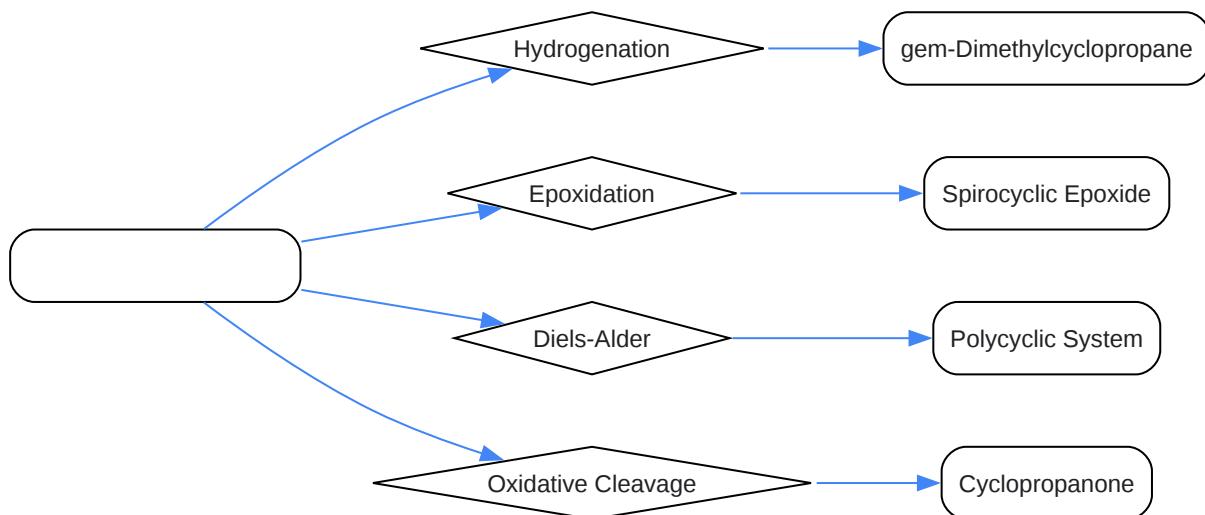
Core Concept: From Bromoalkynes to Vinylidenecyclopropanes

The synthesis of vinylidenecyclopropanes from bromoalkynes is a powerful method that leverages the reactivity of the carbon-bromine and alkyne functionalities. The key transformation involves the base-mediated generation of an alkenylidenecarbene intermediate, which is a highly reactive species that can readily react with alkenes to form the cyclopropane ring.

Reaction Pathway

The overall transformation can be summarized as the reaction of a 1-bromoalkyne with a strong base in the presence of an alkene. The base abstracts the acetylenic proton and facilitates the elimination of the bromide to form a transient alkenyldenecarbene. This carbene then undergoes a [2+1] cycloaddition with the alkene to furnish the desired vinylidenecyclopropane product.





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